

# 3-isopropylpyridin-2-amine chemical properties

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## Compound of Interest

Compound Name: 3-(Propan-2-yl)pyridin-2-amine

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An In-depth Technical Guide to 3-isopropylpyridin-2-amine: Properties, Synthesis, and Applications

## Abstract

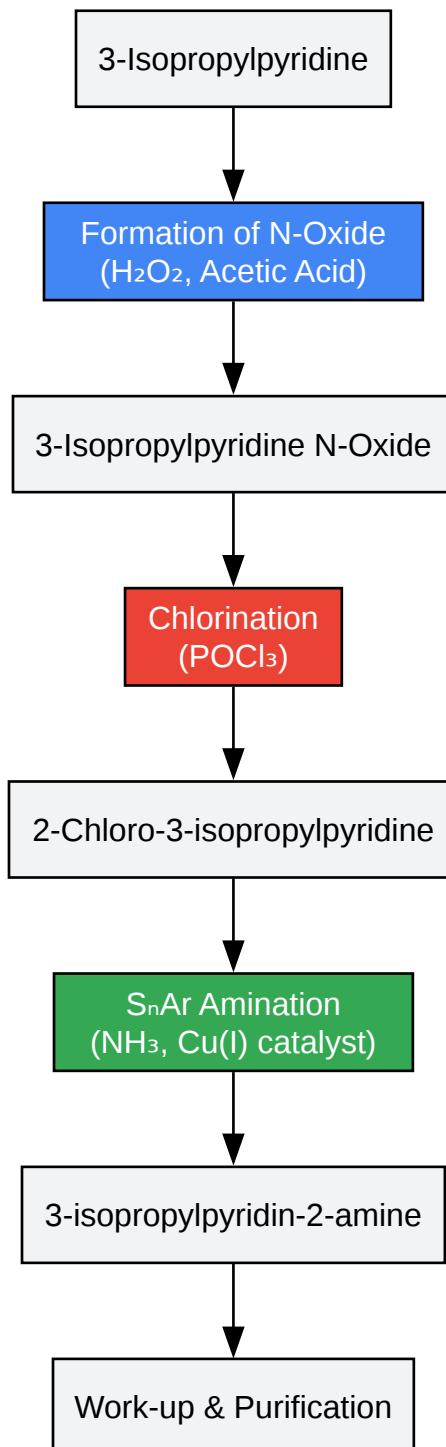
This technical guide provides a comprehensive overview of 3-isopropylpyridin-2-amine, a substituted aminopyridine with significant potential in medicinal chemistry and materials science. While experimental data for this specific molecule is limited in public literature, this document synthesizes information from analogous structures and established chemical principles to offer a robust profile. We will explore its core chemical properties, propose logical and efficient synthetic routes, predict its reactivity and spectroscopic characteristics, and discuss its potential applications, particularly in the context of drug development. This guide is intended for researchers, chemists, and drug development professionals seeking to understand and utilize this valuable chemical building block.

## Molecular Overview and Physicochemical Properties

3-isopropylpyridin-2-amine belongs to the class of 2-aminopyridines, a scaffold of immense importance in pharmaceutical development due to its bioisosteric relationship with aniline and its capacity for hydrogen bonding and metal chelation.<sup>[1][2]</sup> The introduction of a C3-isopropyl group sterically and electronically modulates the pyridine ring, influencing its reactivity, solubility, and interaction with biological targets.

## Chemical Structure

The structure consists of a pyridine ring substituted with an amino group at the C2 position and an isopropyl group at the C3 position. The proximity of the bulky isopropyl group to the amino functionality and the ring nitrogen is a key structural feature.



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## References

- 1. 2-Aminopyridine - Wikipedia [en.wikipedia.org]
- 2. The Expanding Role of Pyridine and Dihydropyridine Scaffolds in Drug Design - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-isopropylpyridin-2-amine chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2990854#3-isopropylpyridin-2-amine-chemical-properties]

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